

# An In-depth Technical Guide on the Solubility of 4-tert-Butoxystyrene

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## Compound of Interest

Compound Name: 4-tert-Butoxystyrene

Cat. No.: B1630329

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a summary of the available information regarding the solubility of **4-tert-Butoxystyrene** in organic solvents. Despite a comprehensive search of publicly available scientific literature and technical data sheets, specific quantitative solubility data (e.g., g/100mL or mol/L at various temperatures) for **4-tert-Butoxystyrene** in a range of organic solvents is not readily available. The information presented herein is based on the physical properties and qualitative descriptions found in safety data sheets and product information from chemical suppliers.

## Core Physical Properties

While direct solubility data is limited, the physical properties of **4-tert-Butoxystyrene** can provide insights into its expected solubility behavior. As a substituted styrene with a bulky, nonpolar tert-butoxy group, it is anticipated to be soluble in nonpolar organic solvents and less soluble in polar solvents.

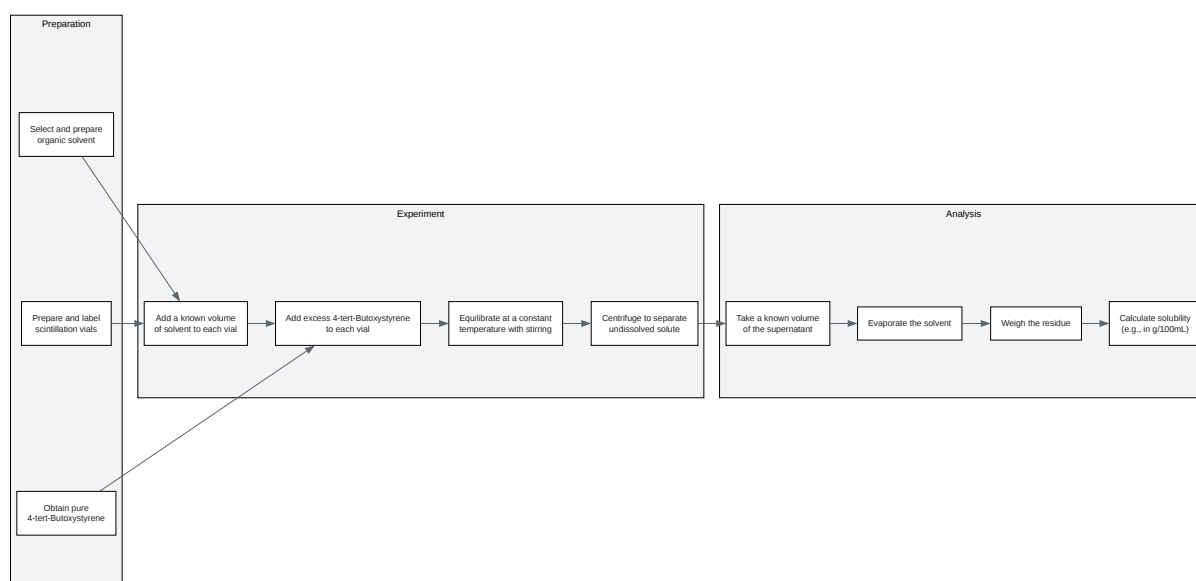
Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>16</sub> O	[1]
Molecular Weight	176.26 g/mol	[1]
Appearance	Colorless to almost colorless clear liquid	[2][3]
Density	0.936 g/mL at 25 °C	[3][4][5][6]
Melting Point	-38 °C	[4][5]
Boiling Point	256.8 ± 9.0 °C at 760 Torr; 72-73 °C at 0.1 mmHg	[4][5]
Flash Point	97 °C (207 °F) - closed cup	[4][5]
Water Solubility	No data available	[7]

## Experimental Protocols

Specific experimental protocols for determining the solubility of **4-tert-Butoxystyrene** were not found in the reviewed literature. However, a general methodology for determining the solubility of a liquid compound in an organic solvent is presented below. This protocol is a standard approach and can be adapted for the specific compound and solvents of interest.

### General Experimental Workflow for Solubility Determination

The following diagram illustrates a typical workflow for determining the solubility of a compound like **4-tert-Butoxystyrene** in an organic solvent using a gravimetric method.



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Caption: A generalized workflow for the experimental determination of solubility.

## Applications in Research and Drug Development

**4-tert-Butoxystyrene** is a versatile monomer used in the synthesis of various polymers.<sup>[2]</sup> Its derivatives have applications in photoresists, ion exchange resins, and drug delivery systems.<sup>[8][9][10]</sup> Understanding its solubility is crucial for optimizing reaction conditions, purification processes, and formulation development in these applications. The tert-butoxy group can be cleaved under acidic conditions to yield poly(4-hydroxystyrene), a polymer with different solubility characteristics that is important in microelectronics and other fields.<sup>[2][10]</sup>

## Conclusion

While quantitative data on the solubility of **4-tert-Butoxystyrene** in various organic solvents is not readily available in the public domain, its chemical structure suggests good solubility in nonpolar organic solvents. For researchers and drug development professionals, experimental determination of solubility in specific solvent systems of interest is recommended using standard protocols, such as the one outlined in this guide. Further research to quantify the solubility of this important monomer would be a valuable contribution to the scientific community.

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